

# Personal protective equipment for handling Di-tert-butyl disulfide

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## Compound of Interest

Compound Name: Di-tert-butyl disulfide

Cat. No.: B089511

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## Essential Safety and Handling Guide for Di-tert-butyl Disulfide

For researchers, scientists, and professionals in drug development, the safe handling of all laboratory chemicals is paramount. This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for **Di-tert-butyl disulfide** to ensure a secure laboratory environment.

### Immediate Safety and Handling

**Di-tert-butyl disulfide** is a combustible liquid with a characteristic stench.[1][2] It is crucial to handle this chemical in a well-ventilated area and keep it away from heat, sparks, open flames, and hot surfaces.[1][2]

Personal Protective Equipment (PPE):

- **Eye and Face Protection:** Always wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[3] An eye wash station should be readily accessible.[4]
- **Skin Protection:** Chemical-resistant gloves are mandatory. Viton® gloves with a thickness of 0.7 mm offer a breakthrough time of 480 minutes for full contact.[1] Nitrile rubber gloves provide a shorter breakthrough time of 30 minutes.[1] It is recommended to wear fire/flammable

resistant and impervious clothing.[3] Contaminated clothing should be removed immediately and washed before reuse.[3][4]

- Respiratory Protection: In most cases, respiratory protection is not required if work is conducted in a well-ventilated area.[1] However, if aerosols are formed or if exposure limits are exceeded, a full-face respirator approved by NIOSH should be used.[2][3]

Storage:

Store **Di-tert-butyl disulfide** in a tightly closed container in a dry, cool, and well-ventilated place.[2] Keep it away from strong oxidizing agents, strong bases, strong reducing agents, and peroxides.[2]

## Quantitative Data for Di-tert-butyl Disulfide

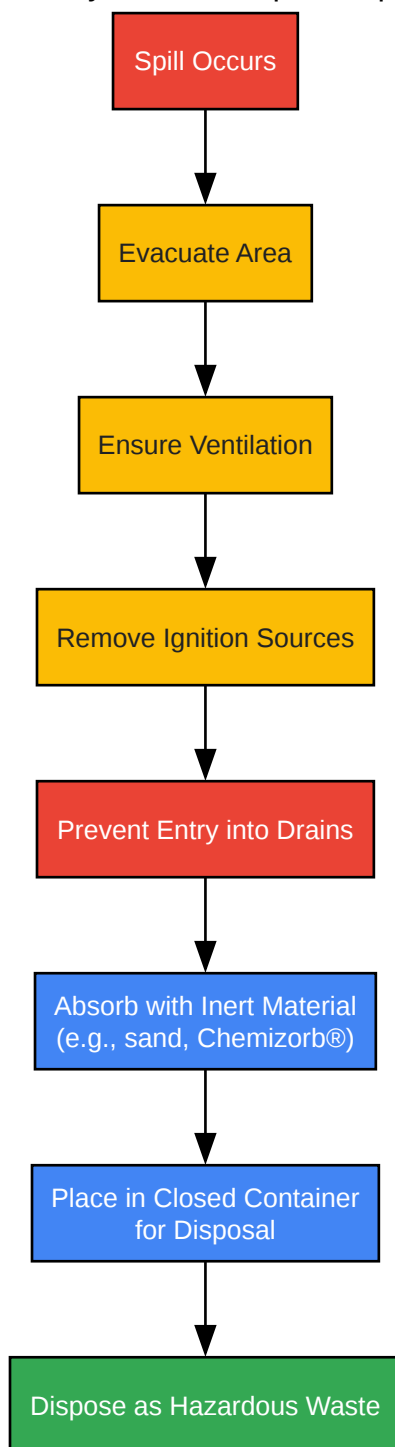
Property	Value	Source
CAS Number	110-06-5	[1]
Molecular Weight	178.35 g/mol	[5]
Appearance	Light yellow liquid	[1]
Odor	Stench	[1][2]
Boiling Point	198 - 204 °C / 388.4 - 399.2 °F	[2]
Melting Point	-5 °C / 23 °F	[2]
Flash Point	67 °C / 152.6 °F	[2]
Specific Gravity	0.930	[2]
Vapor Pressure	2 hPa @ 38 °C	[2]
Decomposition Temperature	> 200°C	[2]

## Emergency Procedures

Spill Response:

In the event of a spill, evacuate the area and ensure adequate ventilation. Remove all sources of ignition.<sup>[2]</sup> Absorb the spill with an inert material such as sand, silica gel, or universal binder and place it in a suitable, closed container for disposal.<sup>[4][6]</sup> Do not let the product enter drains.<sup>[1]</sup>

#### Di-tert-butyl Disulfide Spill Response



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Caption: Workflow for handling a **Di-tert-butyl disulfide** spill.

First Aid:

- Inhalation: Move the person to fresh air.[1]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. [1]
- Eye Contact: Rinse out with plenty of water. Remove contact lenses if present and easy to do. Continue rinsing.[1]
- Ingestion: Make the victim drink water (two glasses at most). Consult a doctor if feeling unwell.[1]

## Disposal Plan

Waste material must be disposed of in accordance with national and local regulations.[1] Do not mix with other waste.[1] Leave the chemical in its original container.[1] Uncleaned containers should be handled as the product itself.[1] One method for disposal of sulfides is to stir them into a sodium hypochlorite solution, allowing several days for the reaction to complete. [5] Any toxic or flammable gases that may form must be safely drawn off.[5] The disposed contents/container should be sent to an approved waste disposal plant.[2][5]

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